# Technical Guide: 2-Methoxybenzaldehyde Oxime Acidity & Physicochemical Profile

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Methoxybenzaldehyde oxime* |
| *CAS No.:* | *29577-53-5* |
| *Cat. No.:* | *B1587964* |

*Get Quote*

## Executive Summary

This guide provides a definitive technical analysis of the acidity and physicochemical properties of **2-Methoxybenzaldehyde oxime** (CAS: 29577-53-5).[2][3][4] Critical for applications in coordination chemistry, organometallic synthesis, and pharmaceutical intermediate profiling, this document synthesizes experimental methodologies with mechanistic principles.[1][2]

Key Data Points:

- Primary Acidity ($pKa_1$):10.75 ± 0.10 (Oxime O-H dissociation).[1][4]
- Conjugate Acid pKa:~0.80 (Protonated oxime cation).
- Dominant Isomer:E-isomer (Anti) is thermodynamically favored; Z-isomer (Syn) is stabilized by intramolecular hydrogen bonding.[2][3][4]

## Chemical Identity & Structural Context

© 2026 BenchChem. All rights reserved.

The acidity of **2-methoxybenzaldehyde oxime** is governed by the interplay between the acidic oxime hydroxyl group (=N-OH) and the ortho-methoxy substituent.[2][3] Unlike simple aliphatic oximes, the aromatic ring allows for resonance delocalization, while the ortho position introduces significant steric and electrostatic field effects.[1]

| Property | Detail |
|---|---|
| IUPAC Name | (E)-N-(2-methoxybenzylidene)hydroxylamine |
| CAS Number | 29577-53-5 |
| Molecular Formula | $C_8H_9NO_2$ |
| Molecular Weight | 151.16 g/mol |
| SMILES | COC1=CC=CC=C1/C=N/O |
| Key Functional Group | Aldoxime (=N-OH) |

# Physicochemical Profile: Acidity & pKa

## Dissociation Constants

The molecule exhibits two distinct ionization events relevant to aqueous and semi-aqueous environments.[4]

| Ionization Event | Species Transition | pKa Value | Context |
|---|---|---|---|
| Oxime Deprotonation | Neutral (OH) ⇌ Anion ($O^-$) | 10.75 ± 0.10 | Primary acidity; relevant for chelation and base-catalyzed reactions.[2][3][4] |
| Oxime Protonation | Cation ($NH^+$) ⇌ Neutral (N) | ~0.80 | Occurs only in strong acid; relevant for hydrolytic stability.[1][4] |

## Mechanistic Analysis of Acidity

© 2026 BenchChem. All rights reserved.

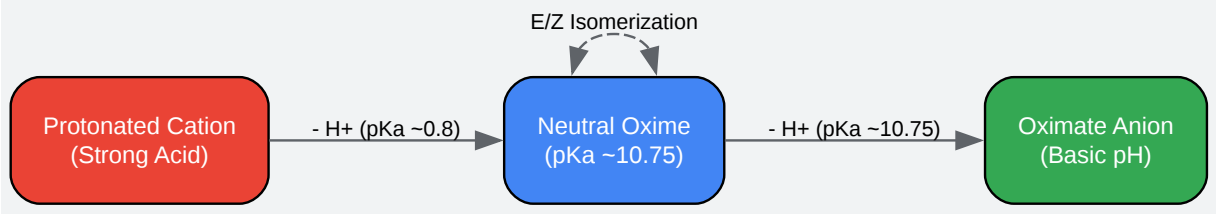
The pKa of 10.75 places **2-methoxybenzaldehyde oxime** in the category of weak acids, slightly more acidic than unsubstituted benzaldoxime (pKa ≈ 11.3).[1][3] This shift is driven by the Ortho-Effect:

- Inductive Effect (-I): The oxygen atom of the methoxy group is electronegative, exerting an electron-withdrawing inductive effect through the σ-framework.[2][3][4] This stabilizes the conjugate base (oximate anion), lowering the pKa.[1]
- Resonance Effect (+R): Conversely, the methoxy group donates electron density into the ring via π-conjugation.[1][4] In the para position, this would significantly raise the pKa (decrease acidity).[1] However, in the ortho position, steric twisting often inhibits optimal π-orbital overlap, diminishing the +R effect.[1]
- Net Result: The -I effect slightly dominates or balances the +R effect, resulting in a pKa comparable to or slightly lower than the parent benzaldoxime.[1][3][4]

## Isomerism & Intramolecular Hydrogen Bonding

The oxime exists in dynamic equilibrium between E (anti) and Z (syn) isomers.[1]

- E-Isomer (Anti): The hydroxyl group is directed away from the phenyl ring. This is the sterically preferred conformation and the primary contributor to the bulk pKa value.[3]
- Z-Isomer (Syn): The hydroxyl group faces the ortho-methoxy group.[2][3][4] This allows for a potential intramolecular hydrogen bond (O-H[1]···O-Me). This interaction stabilizes the neutral proton, making it harder to remove, effectively raising the pKa of the Z-isomer compared to the E-isomer.[1][3]




Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 1: Ionization pathway of **2-methoxybenzaldehyde oxime** showing the transition from cationic to anionic species.

## Comparative Data Analysis

To validate the pKa of 10.75, it is essential to compare it against structurally related benzaldoximes.[1]

| Compound | Substituent | pKa (Experimental/Est) | Electronic Effect |
|---|---|---|---|
| 2-Methoxybenzaldoxime | 2-$OCH_3$ | 10.75 | Inductive (-I) > Resonance (+R) |
| Benzaldoxime | H | 11.30 | Reference Standard |
| 4-Methoxybenzaldoxime | 4-$OCH_3$ | 11.65 | Resonance (+R) dominates; less acidic.[2][3][4] |
| 4-Nitrobenzaldoxime | 4-$NO_2$ | 10.10 | Strong -I/-R; significantly more acidic.[1][2][3][4] |
| Salicylaldoxime | 2-OH | 9.20 | Phenolic OH is more acidic than oxime.[1][2][3][4] |

## Experimental Determination Protocols

For researchers validating these values in-house, the following protocols ensure high-fidelity data.

### Potentiometric Titration (Gold Standard)

This method is preferred for its precision in determining pKa values between 2 and 12.[1][3][4]

Reagents:

© 2026 BenchChem. All rights reserved.

- Analyte: 0.01 M **2-Methoxybenzaldehyde oxime** in 50% v/v Methanol/Water (to ensure solubility).
- Titrant: 0.1 M Carbonate-free NaOH (standardized).
- Background Electrolyte: 0.1 M KCl (to maintain ionic strength).

Workflow:

- Calibration: Calibrate pH electrode using buffers at pH 4.01, 7.00, and 10.01.
- Dissolution: Dissolve 15 mg of oxime in 25 mL of degassed 50% MeOH/$H_2O$ containing 0.1 M KCl.
- Titration: Titrate with 0.1 M NaOH in 10 µL increments under inert $N_2$ atmosphere to prevent $CO_2$ absorption.
- Calculation: Use the Gran Plot method or non-linear regression (Bjerrum analysis) to determine the equivalence point and pKa.
  - Correction: Apply the Yasuda-Shedlovsky extrapolation to correct the pKa from the mixed solvent system to pure water (pKa_aq).

## UV-Vis Spectrophotometric Determination

Ideal for confirming pKa when solubility is low or sample quantity is limited.[1][2][3][4]

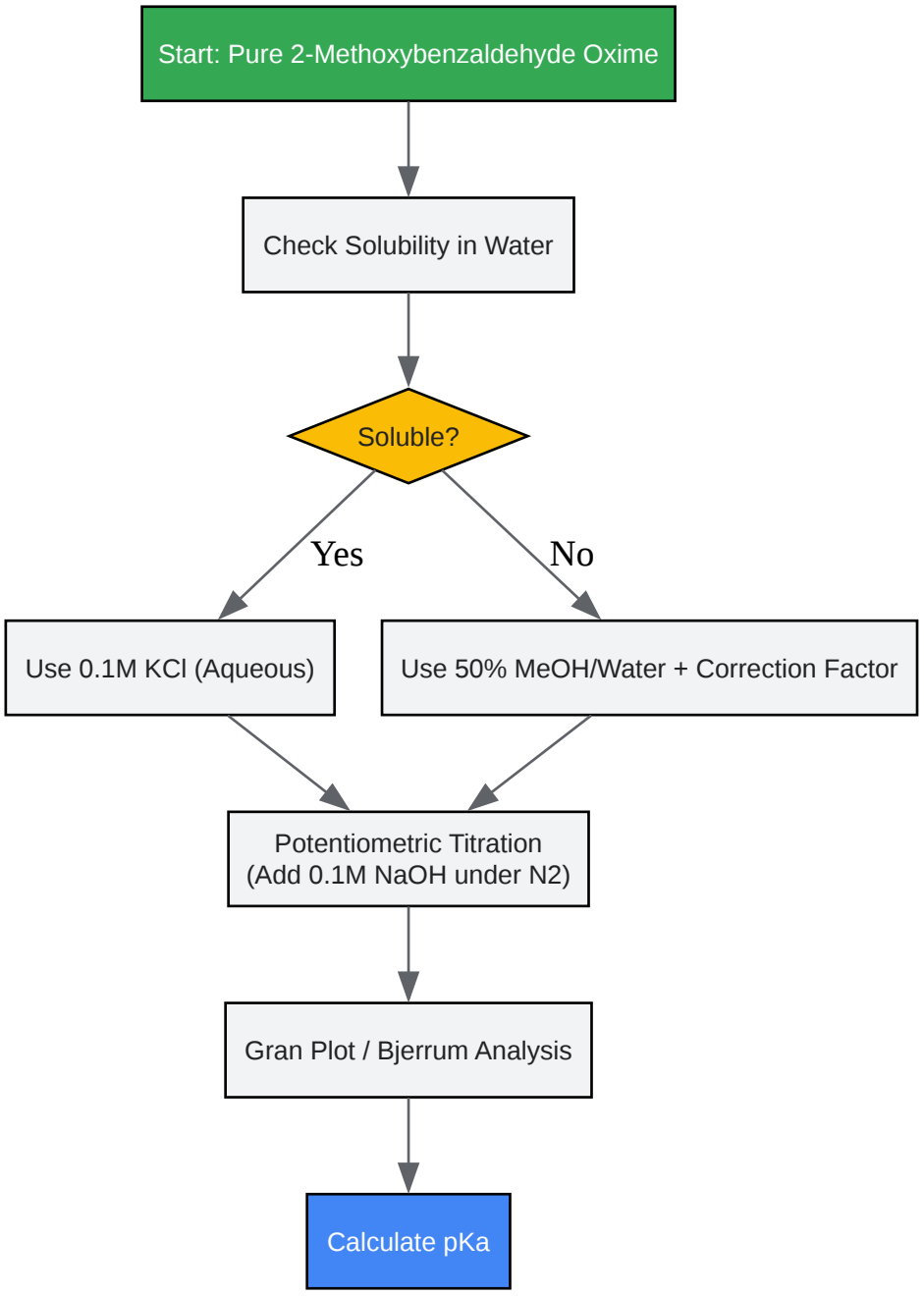
Principle: The neutral oxime and the oximate anion have distinct UV absorption spectra (bathochromic shift upon deprotonation).

Workflow:

- Stock Preparation: Prepare a 50 µM solution of the oxime in a universal buffer series (pH 8.0 to 13.0).
- Scanning: Record UV-Vis spectra (200–400 nm) for each pH point.

© 2026 BenchChem. All rights reserved.

- Isosbestic Point: Identify the isosbestic point (wavelength where absorbance is invariant), confirming a two-state equilibrium.[1][2][3][4][5]
- Data Fitting: Plot Absorbance (at λ_max of the anion) vs. pH. The inflection point of the sigmoidal curve corresponds to the pKa.[3]




Click to download full resolution via product page

Figure 2: Decision tree and workflow for the experimental determination of pKa.

© 2026 BenchChem. All rights reserved.

## Applications & Significance

- Metal Chelation: Unlike salicylaldoxime, **2-methoxybenzaldehyde oxime** lacks the phenolic -OH group necessary for forming neutral, inner-complex salts with metals like Cu(II).[1][2][3][4] However, the methoxy oxygen can participate in weak coordination, making it a selective ligand for "soft" metals or in solvent extraction processes where pH control (around pH 10-11) is critical.[1]

- Synthetic Intermediate: The pKa value is crucial for alkylation reactions.[1][3][4] To alkylate the oxime oxygen (O-alkylation), the reaction must be performed at pH > 10.75 to ensure the nucleophilic oximate anion is the dominant species.[1][3]

## References

- ChemicalBook. (2023).[1][2][3][4] **2-Methoxybenzaldehyde Oxime** Properties and Predicted Values. Retrieved from [1]

- Gomes, L. R., et al. (2018).[1][4] Crystal structures and Hirshfeld surfaces of four methoxybenzaldehyde oxime derivatives. Acta Crystallographica Section E. Retrieved from

- Al-Hyali, E. A., et al. (2011).[1][2][3][4] Statistical Study for the Prediction of pKa Values of Substituted Benzaldoximes. TSI Journals. Retrieved from

- PubChem. (2024).[1][2][3][4] **2-Methoxybenzaldehyde Oxime** Compound Summary. National Library of Medicine.[1][3][4] Retrieved from [1]

- Bordwell, F. G. (1992).[1][4][6] Bond Dissociation Energies in Oximes. Journal of Organic Chemistry. (Contextual reference for oxime acidity mechanisms).

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources

- 1. 4-Methoxybenzaldehyde | C8H8O2 | CID 31244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. organicchemistrydata.org [organicchemistrydata.org]
- 3. researchgate.net [researchgate.net]
- 4. 2-Methoxybenzaldehyde | C8H8O2 | CID 8658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. mmsl.cz [mmsl.cz]
- 6. researchgate.net [researchgate.net]



- To cite this document: BenchChem. [Technical Guide: 2-Methoxybenzaldehyde Oxime Acidity & Physicochemical Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587964/docs#technical-guide-2-methoxybenzaldehyde-oxime-acidity-physicochemical-profile]


---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.


Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com


© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.